

Application Notes: Analysis of Cellular Effects of UM-164 Treatment Using Flow Cytometry

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Compound of Interest

Compound Name: UM-164

Cat. No.: B15610374

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Introduction

UM-164 is a potent dual inhibitor of c-Src and p38 mitogen-activated protein kinase (MAPK).[1][2][3] It has demonstrated significant anti-proliferative effects in various cancer cell lines, including triple-negative breast cancer (TNBC) and glioma.[4][5] **UM-164** exerts its effects primarily by inducing cell cycle arrest at the G1 phase, rather than by inducing apoptosis.[4] This document provides detailed protocols for analyzing the cellular response to **UM-164** treatment using flow cytometry, with a focus on cell cycle analysis and apoptosis assessment.

Mechanism of Action

UM-164 is a small molecule inhibitor that targets the inactive "DFG-out" conformation of c-Src, a non-receptor tyrosine kinase frequently overexpressed and activated in various cancers.[1] By inhibiting c-Src, **UM-164** disrupts key signaling pathways involved in cell proliferation, motility, and invasion.[4] Additionally, **UM-164** potently inhibits p38 MAPK, a kinase involved in cellular stress responses and inflammation, which also contributes to its anti-tumor activity.[1][4] The dual inhibition of c-Src and p38 leads to the downregulation of downstream signaling

molecules such as EGFR, AKT, and ERK.[2][4] In glioma cells, **UM-164** has also been shown to suppress the Hippo-YAP signaling pathway.[5]

Data Presentation

The following tables summarize the quantitative data from flow cytometry analysis of cell cycle distribution in different cancer cell lines after treatment with **UM-164**.

Table 1: Effect of **UM-164** on Cell Cycle Distribution in Triple-Negative Breast Cancer (TNBC) Cells[4]

Cell Line	Treatment	% G0/G1 Phase	% S Phase	% G2/M Phase
MDA-MB-231	Untreated	55	30	15
MDA-MB-231	UM-164	80	14	6
SUM 149	Untreated	52	35	13
SUM 149	UM-164	80	16	4

Table 2: Effect of **UM-164** on Cell Cycle Distribution in Glioma Cells[5][6]

Cell Line	Treatment	% G1 Phase	% S Phase	% G2/M Phase
LN229	Control	64.95	25.35	9.70
LN229	50 nM UM-164	71.44	18.96	9.60
LN229	100 nM UM-164	75.79	15.11	9.10
SF539	Control	51.64	38.21	10.15
SF539	50 nM UM-164	60.80	29.87	9.33
SF539	100 nM UM-164	66.68	24.12	9.20

Experimental Protocols

Protocol 1: Cell Cycle Analysis using Propidium Iodide Staining

This protocol describes the analysis of cell cycle distribution in cancer cells treated with **UM-164** using propidium iodide (PI) staining followed by flow cytometry.

Materials:

- Cancer cell lines (e.g., MDA-MB-231, SUM 149, LN229, SF539)
- **UM-164**
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA
- 70% Ethanol (ice-cold)
- Propidium Iodide (PI) staining solution (50 µg/mL PI, 100 µg/mL RNase A, and 0.02% Triton X-100 in PBS)
- Flow cytometer

Procedure:

- Cell Seeding: Seed cells in 6-well plates at a density that will allow them to reach 60-70% confluency at the time of treatment.
- **UM-164** Treatment: Treat the cells with the desired concentrations of **UM-164** (e.g., 50 nM, 100 nM) or vehicle control (DMSO) for the specified duration (e.g., 24 hours).
- Cell Harvesting:
 - Aspirate the culture medium.
 - Wash the cells twice with ice-cold PBS.

- Harvest the cells by trypsinization.
- Collect the cells in a 15 mL conical tube and centrifuge at 300 x g for 5 minutes.
- Discard the supernatant and resuspend the cell pellet in 1 mL of ice-cold PBS.
- Fixation:
 - While vortexing gently, add 4 mL of ice-cold 70% ethanol dropwise to the cell suspension.
 - Incubate the cells for at least 2 hours (or overnight) at 4°C for fixation.
- Staining:
 - Centrifuge the fixed cells at 500 x g for 5 minutes.
 - Discard the ethanol and wash the cell pellet once with PBS.
 - Resuspend the cell pellet in 500 µL of PI staining solution.
 - Incubate for 30 minutes at 37°C in the dark.
- Flow Cytometry Analysis:
 - Analyze the samples on a flow cytometer.
 - Acquire at least 10,000 events per sample.
 - Use appropriate software to analyze the cell cycle distribution based on the DNA content.

Protocol 2: Apoptosis Analysis using Annexin V-FITC and Propidium Iodide Staining

This protocol is for the detection of apoptosis in **UM-164** treated cells by flow cytometry using Annexin V-FITC and Propidium Iodide (PI).

Materials:

- Cancer cell lines

- **UM-164**

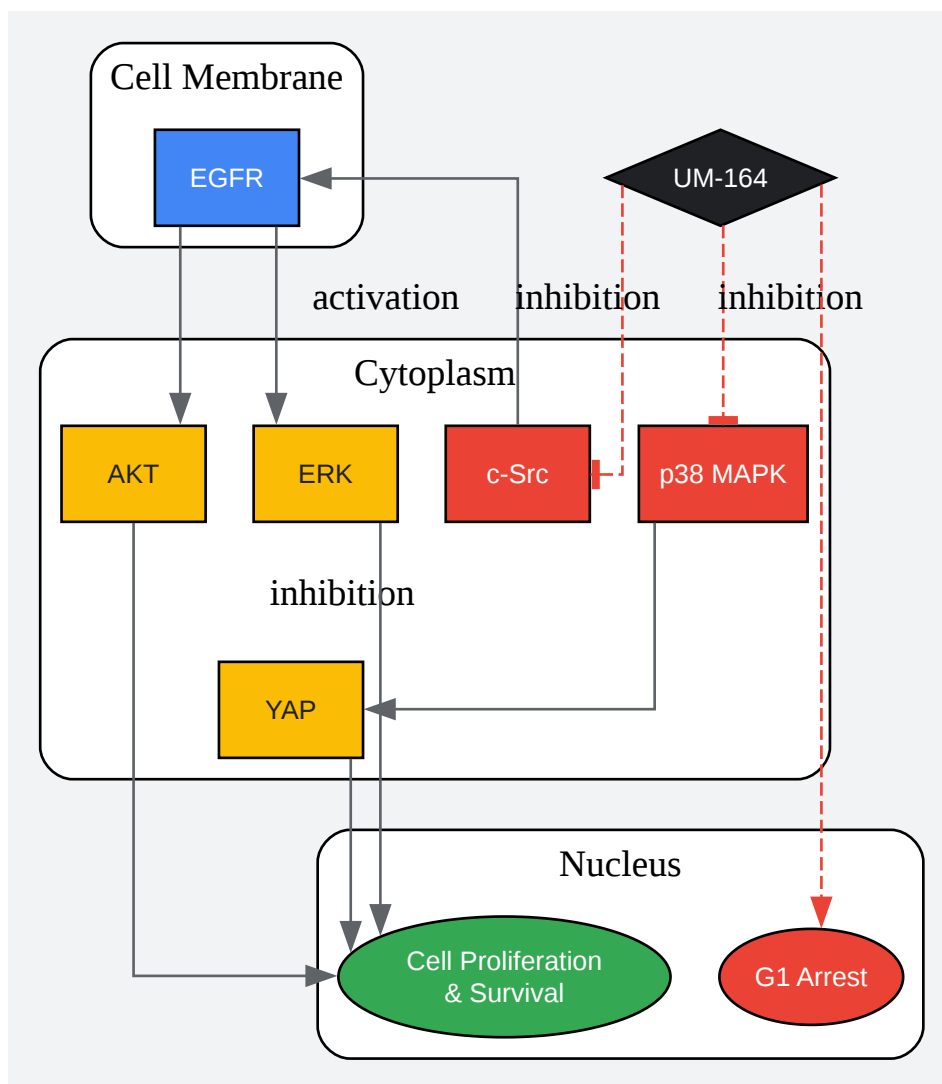
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA (without EDTA for adherent cells if necessary)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- Flow cytometer

Procedure:

- Cell Seeding and Treatment: Follow steps 1 and 2 from Protocol 1.
- Cell Harvesting:
 - Harvest both adherent and floating cells.
 - Centrifuge the cell suspension at 300 x g for 5 minutes.
 - Wash the cells twice with ice-cold PBS.
- Staining:
 - Resuspend the cell pellet in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
 - Transfer 100 μ L of the cell suspension (1×10^5 cells) to a flow cytometry tube.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide to the cell suspension.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:

- Analyze the samples on a flow cytometer within 1 hour of staining.
- Use appropriate compensation settings for FITC and PI.
- Analyze the data to distinguish between viable (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic/necrotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells.

Visualizations



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Caption: **UM-164** Signaling Pathway

Caption: Experimental Workflow for Flow Cytometry Analysis

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